Endothall Monohydrate: A Technical Guide on Chemical Structure, Properties, and Analysis

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Compound of Interest

Compound Name:	*Endothal monohydrate*
CAS No.:	*62059-43-2*
Cat. No.:	*B166117*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Endothall, chemically known as 7-oxabicyclo[2.2.1]heptane-2,3-dicarboxylic acid, is a potent and widely utilized contact herbicide.[1][2] This guide provides a comprehensive technical overview of Endothall monohydrate, focusing on its chemical structure, physicochemical properties, mechanism of action, synthesis, and analytical methodologies. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and environmental science. Endothall is commercially available in various salt formulations, including the dipotassium salt and the mono(N,N-dimethylalkylamine) salt, which exhibit different toxicities and application spectra.[1]

Chemical Structure and Physicochemical Properties

Endothall monohydrate possesses a unique bicyclic ether structure with two adjacent carboxylic acid groups. Its chemical formula is C8H10O5·H2O.[3] The core structure is derived from a Diels-Alder reaction between furan and maleic anhydride, followed by reduction.[4]

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The stereochemistry of the molecule, specifically the rel-(1R,2S,3R,4S)-isomer, is crucial for its herbicidal activity.[5] The presence of the oxygen bridge and the carboxylic acid functionalities dictates its chemical reactivity and biological interactions.

A summary of the key physicochemical properties of Endothall and its monohydrate form is presented in the table below.

Property	Value	Reference(s)
IUPAC Name	7-oxabicyclo[2.2.1]heptane-2,3-dicarboxylic acid;hydrate	[3]
CAS Number	62059-43-2 (monohydrate), 145-73-3 (anhydrous)	[3][6]
Molecular Formula	C8H12O6 (monohydrate), C8H10O5 (anhydrous)	[2][3]
Molecular Weight	204.18 g/mol (monohydrate), 186.16 g/mol (anhydrous)	[3][4]
Appearance	White, odorless crystalline solid	[1]
Melting Point	144 °C (decomposes into anhydride and water)	[1]
Water Solubility	100,000 mg/L at 20 °C	[7]
Solubility in other solvents	Methanol: 28.0 g/100g , Acetone: 7.0 g/100g , Benzene: 0.01 g/100g	[1]
pKa1	3.4	[7]
pKa2	6.7	[7]

Mechanism of Action: Inhibition of Protein Phosphatase 2A

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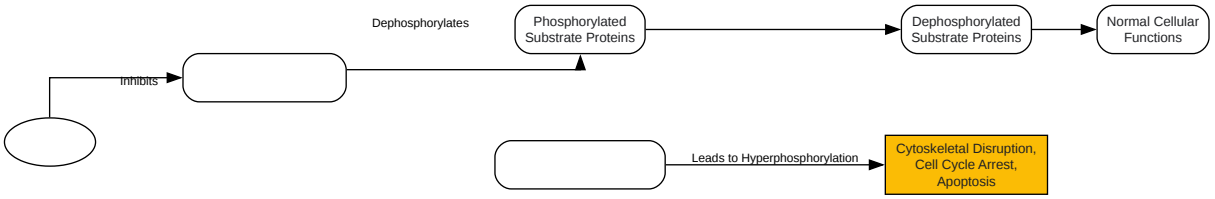
The primary mode of action of Endothall as a herbicide is the potent and selective inhibition of serine/threonine protein phosphatase 2A (PP2A).[8] PP2A is a critical enzyme that regulates numerous cellular processes by dephosphorylating key signaling proteins. Endothall, being a structural analog of cantharidin, directly binds to the catalytic subunit of PP2A, leading to its inactivation.[8] This inhibition is significantly more potent for PP2A than for Protein Phosphatase 1 (PP1).[8]

The disruption of PP2A activity results in the hyperphosphorylation of its downstream target proteins, triggering a cascade of cytotoxic events. These events include disorganization of the cytoskeleton, cell cycle arrest, and ultimately, programmed cell death (apoptosis) in susceptible plants.[8]

The following diagram illustrates the signaling pathway affected by Endothall's inhibition of PP2A.



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Caption: Endothall inhibits PP2A, leading to cytotoxic effects.

Synthesis of Endothall

The commercial production of Endothall typically involves a Diels-Alder reaction between furan and maleic anhydride.[4] This cycloaddition reaction forms the characteristic 7-oxabicyclo[2.2.1]heptane ring system. The resulting anhydride is then hydrolyzed to yield the dicarboxylic acid form of Endothall.

Analytical Methodologies

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Accurate quantification of Endothall in environmental and biological matrices is crucial for regulatory monitoring and research. The primary analytical techniques employed are Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[9][10]

Sample Preparation and Derivatization for GC-MS Analysis

Due to its polarity and low volatility, Endothall requires derivatization prior to GC-MS analysis. A common method involves methylation to form the dimethyl ester.

Experimental Protocol: Derivatization for GC-MS

- Extraction: Extract a 100 mL water sample using a liquid-solid extraction (LSE) cartridge.[9]
- Elution: Elute the analyte with 8 mL of acidic methanol.[9]
- Co-solvent Addition: Add a small volume of methylene chloride as a co-solvent.[9]
- Methylation: Heat the mixture at 50°C for 30 minutes to form the dimethyl ester of Endothall.[9]
- Liquid-Liquid Extraction: Add salted reagent water and partition the ester into methylene chloride.[9]
- Concentration: Reduce the extract volume under a gentle stream of nitrogen.
- Analysis: Analyze the concentrated extract by GC-MS.[9]

Direct Analysis by Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS offers the advantage of direct analysis of Endothall in water samples without the need for derivatization, significantly reducing sample preparation time.[10]

Experimental Protocol: Direct LC-MS Analysis

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- Sample Preparation: For water samples, direct injection may be possible after filtration.[10] For soil samples, extract with a pH 10 carbonate buffer, followed by acidification and solid-phase extraction (SPE).
- Chromatography: Perform chromatographic separation on a suitable reversed-phase column (e.g., C18).
- Mass Spectrometry: Utilize an electrospray ionization (ESI) source in negative ion mode and monitor for the characteristic m/z of the deprotonated molecule.

The following diagram illustrates a typical workflow for the analysis of Endothall in water samples.

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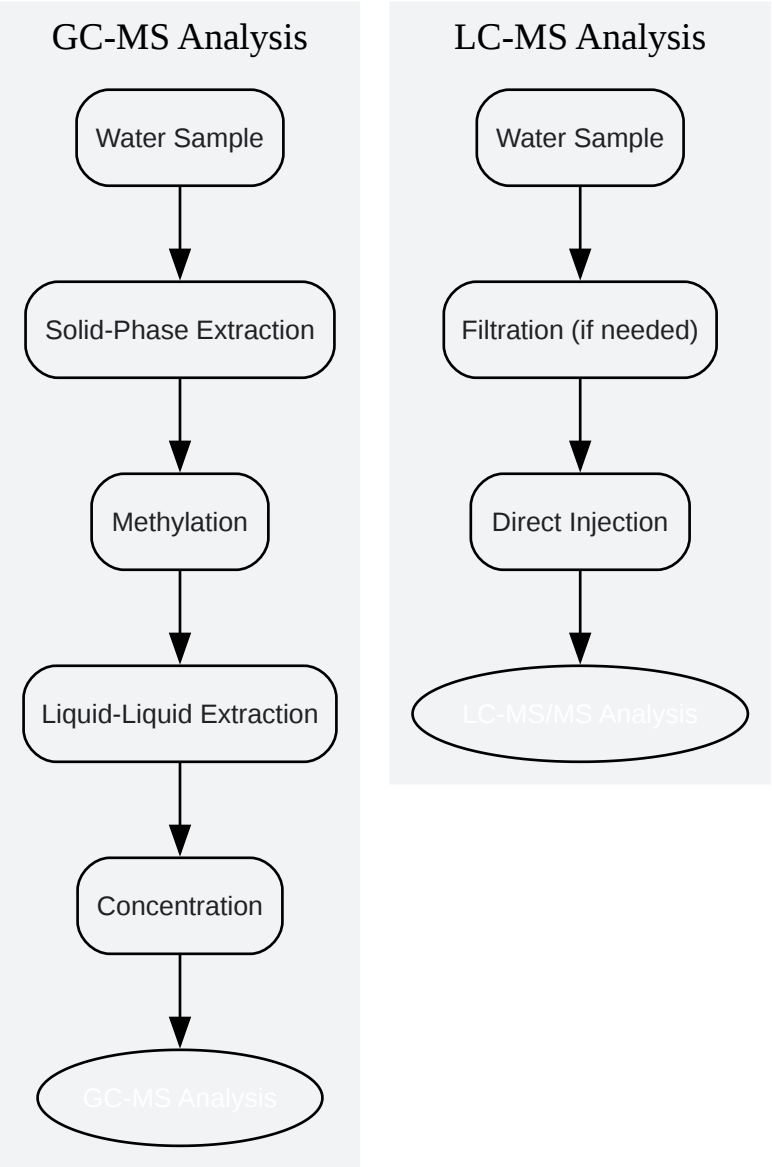

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Sources

- 1. mass.gov [mass.gov]

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- 2. Endothall - Wikipedia [en.wikipedia.org]
- 3. Endothal monohydrate | C8H12O6 | CID 23615703 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Endothall | C8H10O5 | CID 168842 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Endothal [sitem.herts.ac.uk]
- 6. ENDOTHAL | 145-73-3 [chemicalbook.com]
- 7. journals.flvc.org [journals.flvc.org]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. Analytical Method [keikaventures.com]
- 10. chromatographyonline.com [chromatographyonline.com]
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